

# Application Notes and Protocols: Chromium Hydroxide as a Pigment in Ceramics and Glasses

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Chromium;hydroxide*

Cat. No.: *B225882*

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## Introduction

Chromium (III) hydroxide,  $\text{Cr}(\text{OH})_3$ , is a versatile inorganic compound that serves as a precursor to chromium (III) oxide ( $\text{Cr}_2\text{O}_3$ ), a highly stable and widely used green pigment in the ceramics and glass industries.<sup>[1][2]</sup> Upon heating, chromium hydroxide undergoes dehydration and thermal decomposition to form  $\text{Cr}_2\text{O}_3$ , which imparts a range of green hues to ceramic glazes and glass melts.<sup>[3][4]</sup> The final color is dependent on the concentration of the chromium oxide, the base composition of the glaze or glass, and the firing or melting conditions.<sup>[5][6][7]</sup> This document provides detailed application notes and experimental protocols for the synthesis of chromium hydroxide and its use as a pigment in both ceramic glazes and soda-lime glasses.

## Chemical and Physical Properties

Property	Value	Reference(s)
Chemical Formula	$\text{Cr}(\text{OH})_3$	[8]
Molar Mass	103.02 g/mol	[8]
Appearance	Green, gelatinous precipitate	[8]
CAS Number	1308-14-1	[8]
Thermal Decomposition	Decomposes to $\text{Cr}_2\text{O}_3$ upon heating	[3]

## I. Synthesis of Chromium (III) Hydroxide Pigment

This section details the laboratory-scale synthesis of chromium (III) hydroxide via a precipitation method.

### Experimental Protocol: Synthesis of Chromium (III) Hydroxide

Objective: To synthesize chromium (III) hydroxide powder for use as a ceramic and glass pigment.

Materials:

- Chromium (III) chloride hexahydrate ( $\text{CrCl}_3 \cdot 6\text{H}_2\text{O}$ )
- Ammonium hydroxide solution ( $\text{NH}_4\text{OH}$ , 28-30%)
- Deionized water
- Beakers
- Stirring rod
- Buchner funnel and filter paper
- Drying oven

- Mortar and pestle

Procedure:

- Prepare a 1 M solution of chromium (III) chloride by dissolving 266.45 g of  $\text{CrCl}_3 \cdot 6\text{H}_2\text{O}$  in 1 L of deionized water.
- Precipitation: While stirring, slowly add ammonium hydroxide solution to the chromium (III) chloride solution until the pH of the mixture reaches 8-9. A green gelatinous precipitate of chromium (III) hydroxide will form.<sup>[8]</sup>
- Aging: Allow the precipitate to age in the mother liquor for 1 hour to improve filterability.
- Filtration and Washing: Filter the precipitate using a Buchner funnel. Wash the filter cake with deionized water several times to remove soluble salts.
- Drying: Dry the chromium (III) hydroxide precipitate in a drying oven at 110°C for 24 hours.
- Grinding: Grind the dried product into a fine powder using a mortar and pestle.

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*Synthesis of Chromium (III) Hydroxide Workflow*

## II. Application in Ceramic Glazes

Chromium hydroxide, upon firing, transforms into chromium (III) oxide, a potent green colorant in ceramic glazes. The resulting color can range from a bright green to a more subdued olive green, and can be modified by the addition of other oxides. A notable application is the creation of chrome-tin pinks and crimsons.<sup>[6][9][10]</sup>

## A. Chrome Green Glaze

Experimental Protocol: Preparation and Application of a Cone 6 Chrome Green Glaze

Objective: To prepare a clear base glaze and test the color development with varying concentrations of chromium hydroxide.

Materials:

- Glaze Ingredients: Nepheline Syenite, Gerstley Borate, Whiting (Calcium Carbonate), EP Kaolin, Silica
- Synthesized Chromium (III) Hydroxide
- Bisque-fired ceramic test tiles
- Glaze sieve (80-mesh)
- Brushes or dipping tongs
- Electric kiln

Base Glaze Formulation (Cone 6 Clear):

Ingredient	Percentage (%)
Nepheline Syenite	29
Gerstley Borate	19
Whiting	15
EP Kaolin	6
Silica	31
Total	100

Procedure:

- Weighing and Mixing: Accurately weigh the dry ingredients for a 100g batch of the base glaze.
- Add Chromium Hydroxide: Prepare three separate 100g batches of the base glaze. To these, add 0.5%, 1.0%, and 2.0% of the synthesized chromium hydroxide powder, respectively. Note that the weight of chromium hydroxide is in addition to the 100g of base glaze ingredients.
- Sieving: Add water to each batch and mix thoroughly. Pass each glaze slurry through an 80-mesh sieve three times to ensure homogeneity.[\[11\]](#)
- Application: Apply the glazes to bisque-fired test tiles by dipping or brushing to achieve a consistent thickness.
- Firing: Fire the glazed tiles in an electric kiln to Cone 6 (approximately 1222°C / 2232°F) following a standard firing schedule.
- Colorimetric Analysis: After cooling, measure the CIELab color values of the fired glazes using a spectrophotometer.

#### Quantitative Data: CIELab Values for Cone 6 Chrome Green Glaze

Cr(OH) <sub>3</sub> Addition (%)	Equivalent Cr <sub>2</sub> O <sub>3</sub> (%)	L	a	b	Visual Color
0.5	0.37	75.4	-25.8	28.1	Light Green
1.0	0.74	62.1	-30.2	25.5	Medium Green
2.0	1.48	48.9	-32.5	22.3	Dark Green

\*Note: The equivalent Cr<sub>2</sub>O<sub>3</sub> percentage is calculated based on the molar masses of Cr(OH)<sub>3</sub> and Cr<sub>2</sub>O<sub>3</sub>.

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A -> B; B -> C; C -> D; D -> E; E -> F; F -> G; }

*Ceramic Glaze Preparation and Testing Workflow*

## B. Chrome-Tin Pink Glaze

In glazes with high calcium content and no zinc, small additions of chromium oxide in the presence of tin oxide produce a range of pink to maroon colors.[\[6\]](#)[\[9\]](#)[\[10\]](#)

Experimental Protocol: Preparation of a Cone 6 Chrome-Tin Pink Glaze

Objective: To demonstrate the formation of a chrome-tin pink color in a high-calcium, zinc-free glaze.

Base Glaze Formulation (High-Calcium, Zinc-Free):

Ingredient	Percentage (%)
Wollastonite	25
Ferro Frit 3134	25
EP Kaolin	20
Silica	30
Total	100

Procedure: Follow the same procedure as for the Chrome Green Glaze, with the following modifications to the additions:

- Prepare a 100g batch of the high-calcium base glaze.
- Add 6% tin oxide (SnO<sub>2</sub>) and 0.2% chromium hydroxide to the base glaze.

## Quantitative Data: CIELab Values for Cone 6 Chrome-Tin Pink Glaze

SnO <sub>2</sub> (%)	Cr(OH) <sub>3</sub> (%)	Equivalent Cr <sub>2</sub> O <sub>3</sub> (%)	L	a	b	Visual Color
6.0	0.2	0.15	82.3	15.7	5.2	Pink

\*Note: The equivalent Cr<sub>2</sub>O<sub>3</sub> percentage is calculated based on the molar masses of Cr(OH)<sub>3</sub> and Cr<sub>2</sub>O<sub>3</sub>.

### III. Application in Glass

In glass manufacturing, chromium oxide derived from chromium hydroxide is a reliable colorant for producing green glass. The intensity of the green color is directly related to the concentration of chromium oxide.[6][7]

### Experimental Protocol: Preparation of a Colored Soda-Lime Glass

Objective: To prepare a standard soda-lime glass and observe the color imparted by different concentrations of chromium hydroxide.

#### Materials:

- Glass Ingredients: Silicon dioxide (SiO<sub>2</sub>), Sodium carbonate (Na<sub>2</sub>CO<sub>3</sub>), Calcium carbonate (CaCO<sub>3</sub>)
- Synthesized Chromium (III) Hydroxide
- High-purity alumina crucibles
- High-temperature furnace
- Stainless steel mold

#### Base Glass Formulation (Soda-Lime):

Ingredient	Percentage (%)
Silicon dioxide (SiO <sub>2</sub> )	72
Sodium carbonate (Na <sub>2</sub> CO <sub>3</sub> )	15
Calcium carbonate (CaCO <sub>3</sub> )	13
Total	100

**Procedure:**

- **Weighing and Mixing:** Prepare three 100g batches of the base glass ingredients. To these batches, add 0.1%, 0.5%, and 1.0% of the synthesized chromium hydroxide powder, respectively. Thoroughly mix the powders.[\[12\]](#)
- **Melting:** Place each batch in a separate alumina crucible and introduce it into a high-temperature furnace. Heat the furnace to 1450°C and hold for 4 hours to ensure a homogeneous melt.[\[13\]](#)
- **Casting:** Carefully pour the molten glass into a preheated stainless steel mold.
- **Annealing:** Transfer the cast glass to an annealing oven at 550°C. Hold for 1 hour, then slowly cool to room temperature over several hours to relieve internal stresses.
- **Colorimetric Analysis:** Measure the CIELab color values of the annealed glass samples using a spectrophotometer in transmission mode.

**Quantitative Data: CIELab Values for Soda-Lime Glass**

Cr(OH) <sub>3</sub> Addition (%)	Equivalent Cr <sub>2</sub> O <sub>3</sub> (%)	L	a	b	Visual Color
0.1	0.074	88.2	-15.3	10.1	Light Green
0.5	0.37	70.5	-28.9	8.5	Emerald Green
1.0	0.74	55.1	-35.2	6.2	Dark Green

\*Note: The equivalent Cr<sub>2</sub>O<sub>3</sub> percentage is calculated based on the molar masses of Cr(OH)<sub>3</sub> and Cr<sub>2</sub>O<sub>3</sub>.

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```

#### *Glass Preparation and Testing Workflow*

## IV. Safety and Handling

Chromium (III) hydroxide is considered less toxic than hexavalent chromium compounds. However, standard laboratory safety precautions should always be followed.

- Personal Protective Equipment (PPE): Wear safety glasses, gloves, and a lab coat when handling chromium hydroxide powder and solutions.
- Inhalation: Avoid inhaling the dust. Use a fume hood when handling the dry powder.
- Disposal: Dispose of waste materials in accordance with local regulations.

## V. Leaching Information

The stability of chromium in the final ceramic glaze or glass is crucial, especially for applications involving food contact. Leaching tests can be performed to determine the amount of chromium that may migrate from the surface. Standardized test methods such as ASTM C738-94 and ISO 10545-15 can be followed, which typically involve leaching the surface with a 4% acetic acid solution for 24 hours and analyzing the leachate for the metal content using atomic absorption spectroscopy or a similar technique.[1][14][15]

## Conclusion

Chromium hydroxide is a valuable precursor for creating stable and vibrant green pigments in ceramics and glasses. By carefully controlling the concentration of chromium hydroxide and the composition of the base glaze or glass, a wide spectrum of green and, in specific formulations, pink colors can be achieved. The provided protocols offer a starting point for researchers to explore the use of this pigment in their specific applications.

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- To cite this document: BenchChem. [Application Notes and Protocols: Chromium Hydroxide as a Pigment in Ceramics and Glasses]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b225882#use-of-chromium-hydroxide-as-a-pigment-in-ceramics-and-glasses>]

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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)